

An In-depth Technical Guide to 10-Bromocarbamazepine: Properties, Analysis, and Synthesis

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Compound of Interest

Compound Name: 10-Bromo-5H-dibenzo[b,f]azepine-5-carboxamide

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Introduction: A Molecule of Duality

10-Bromocarbamazepine is a halogenated derivative of Carbamazepine, a cornerstone anticonvulsant and mood-stabilizing drug. This guide provides a comprehensive technical overview of 10-Bromocarbamazepine, a compound of significant interest for two primary reasons. First, it is recognized as "Carbamazepine EP Impurity G," a process-related impurity in the synthesis of Carbamazepine, making its characterization and control critical for pharmaceutical quality assurance.^{[1][2][3]} Second, it is utilized as a neuroprotective agent in research settings, suggesting potential, albeit less explored, pharmacological activity.^[2] This dual identity necessitates a thorough understanding of its physicochemical properties, analytical methodologies, and synthetic pathways to support both drug development and neuroscience research.

This document moves beyond a simple data sheet, offering insights into the causality behind analytical choices and synthetic strategies, grounded in established chemical principles.

Section 1: Core Physicochemical Properties

A precise understanding of a compound's physical properties is fundamental to its handling, formulation, and analysis. While some experimental values for 10-Bromocarbamazepine are not widely published, a combination of database information and predictive modeling provides a robust profile.

Identification and Structural Data

Property	Value	Source
IUPAC Name	5-bromobenzo[b] [1]benzazepine-11- carboxamide	[1]
Synonyms	10-Bromo-5H- dibenzo[b,f]azepine-5- carboxamide; Carbamazepine EP Impurity G	[1][2][3]
CAS Number	59690-97-0	[1][2]
Molecular Formula	C ₁₅ H ₁₁ BrN ₂ O	[1][4]
Molecular Weight	315.16 g/mol	[1]
Monoisotopic Mass	314.00548 Da	[1]

Thermal and Physical Characteristics

Many of the thermal properties for 10-Bromocarbamazepine are based on predictive models, which serve as valuable estimates for experimental design.

Property	Predicted Value	Source
Boiling Point	463.1 ± 55.0 °C (at 760 mmHg)	-
Density	1.584 ± 0.06 g/cm ³	-
pKa	13.81 ± 0.40	-
Refractive Index	1.706	-
Vapor Pressure	9.35 x 10 ⁻⁹ mmHg (at 25°C)	-

Melting Point: An experimental melting point is not consistently reported in peer-reviewed literature. As a crystalline organic solid, it is expected to have a sharp melting point, which serves as a critical indicator of purity. Impurities would lead to a depression and broadening of the melting range.^{[5][6]}

Solubility Profile: Specific solubility data for 10-Bromocarbamazepine is limited. However, based on its structural similarity to Carbamazepine—a molecule with a non-polar tricyclic core and a polar carboxamide group—a comparable solubility profile can be anticipated.

Carbamazepine itself is soluble in organic solvents like ethanol, DMSO, and dichloromethane, but only sparingly soluble in aqueous buffers.^{[7][8]} Therefore, 10-Bromocarbamazepine is expected to be soluble in moderately polar to non-polar organic solvents and poorly soluble in water. This characteristic is pivotal for selecting appropriate solvents for synthesis, purification (e.g., recrystallization), and analytical sample preparation.

Stability and Storage

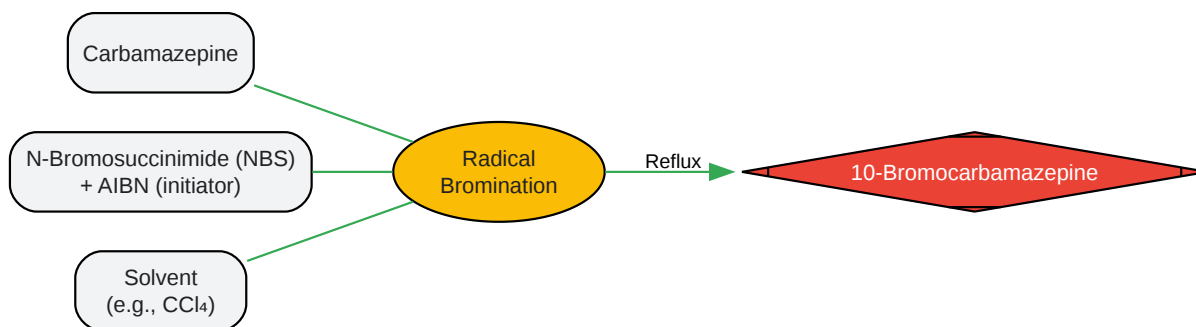
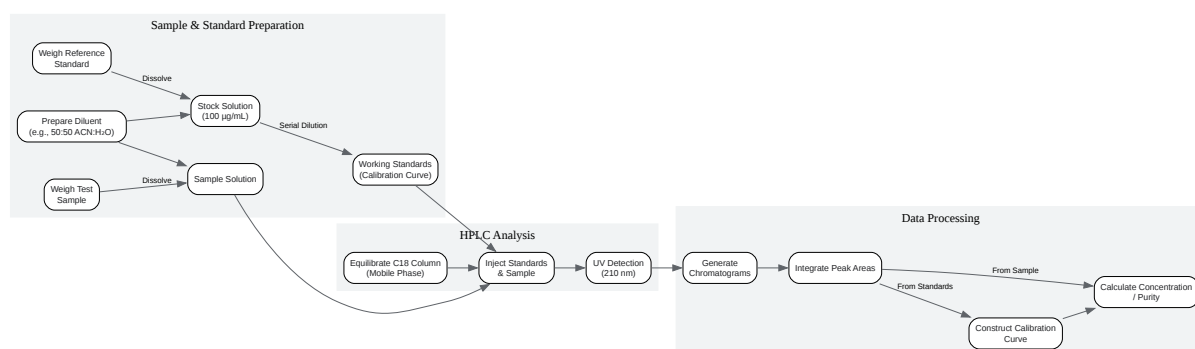
Proper handling and storage are crucial to maintain the integrity of 10-Bromocarbamazepine as a reference standard or research chemical.

- **Recommended Storage:** Store in a well-sealed container, protected from light and moisture, at room temperature.
- **Stability Profile:** Formal stability studies under various conditions (e.g., pH, light, temperature, humidity) are not publicly available. For drug substances, such studies are essential to define re-test periods and storage conditions.^{[9][10]} Stress testing, involving

exposure to heat, humidity, oxidation, and photolysis, is a standard approach to identify potential degradation products and establish degradation pathways.^[10] Given the dibenzazepine nucleus, the compound may be susceptible to oxidation and hydrolysis under harsh conditions.

Section 2: Chemical Structure & Spectroscopic Profile

Spectroscopic analysis provides an unambiguous confirmation of the chemical structure. While a complete set of published spectra for 10-Bromocarbamazepine is unavailable, its spectral characteristics can be reliably predicted from its constituent functional groups.



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